

Spectroscopic Characterization of 6-Bromoisoquinolin-7-ol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 6-Bromoisoquinolin-7-ol

CAS No.: 1148110-19-3

Cat. No.: B1390913

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Abstract

6-Bromoisoquinolin-7-ol is a halogenated derivative of the isoquinoline scaffold, a core structure in many biologically active compounds. Precise structural confirmation and purity assessment are paramount for its application in research and development. This guide provides a detailed overview of the essential spectroscopic techniques used to characterize **6-Bromoisoquinolin-7-ol**: Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We will delve into the theoretical underpinnings of each technique, present exemplar data, and provide robust, field-proven protocols for data acquisition. This document is intended for researchers, chemists, and quality control specialists who require a foundational understanding and practical guide to the comprehensive analysis of this compound.

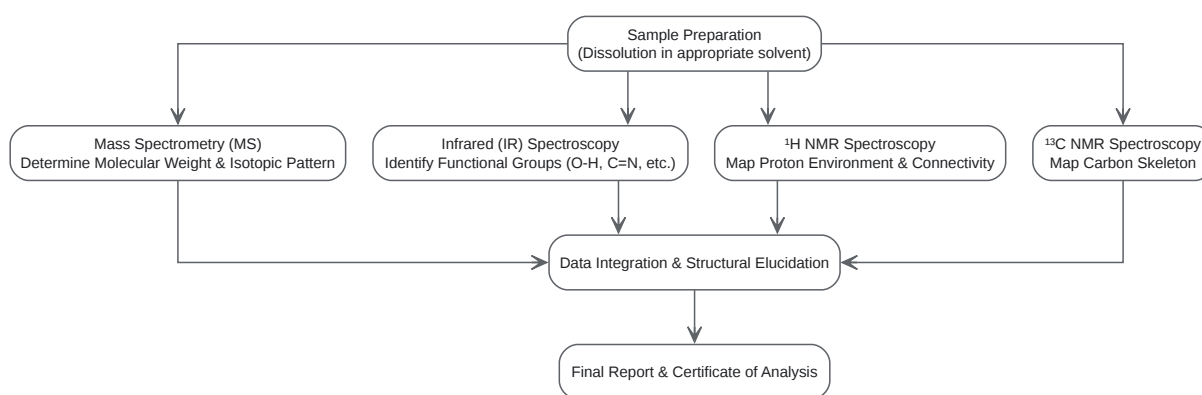
Molecular Structure and Analytical Workflow

The structural integrity of a molecule is the bedrock of its function. For **6-Bromoisoquinolin-7-ol**, its unique arrangement of aromatic protons, a phenolic hydroxyl group, and a bromine

substituent gives rise to a distinct spectroscopic fingerprint.

Caption: Molecular structure of **6-Bromoisoquinolin-7-ol** with atom numbering.

The analytical workflow for comprehensive characterization is a multi-step, synergistic process. Each spectroscopic method provides a unique piece of the structural puzzle, and together, they offer unambiguous confirmation.



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Caption: Standard analytical workflow for spectroscopic characterization.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. For **6-Bromoisoquinolin-7-ol**, its primary utility is to confirm the molecular weight and to observe the characteristic isotopic pattern of bromine.

Expertise & Causality: The choice of ionization method is critical. Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like this, as it typically keeps the molecule intact, yielding a prominent protonated molecular ion peak ($[M+H]^+$). This contrasts

with harsher methods like Electron Impact (EI), which would cause extensive fragmentation, complicating the identification of the molecular ion.

Key Spectral Features: The molecular formula C_9H_6BrNO gives a monoisotopic mass of approximately 222.96 Da. Bromine has two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in a nearly 1:1 ratio. This results in a characteristic pair of peaks in the mass spectrum for any bromine-containing fragment.

Feature	Expected m/z	Interpretation
$[M+H]^+$	~224.0	Molecular ion with ^{79}Br
$[M+2+H]^+$	~226.0	Molecular ion with ^{81}Br
Relative Intensity	~1:1	Characteristic isotopic signature of one bromine atom. [1]

Protocol for High-Resolution Mass Spectrometry (HRMS-ESI):

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent mixture such as 50:50 acetonitrile:water with 0.1% formic acid. The formic acid aids in protonation, enhancing the $[M+H]^+$ signal.
- **Instrumentation:** Utilize a high-resolution mass spectrometer (e.g., a Q-TOF or Orbitrap instrument).
- **Ionization Source:** Set the ESI source to positive ion mode.
- **Infusion:** Introduce the sample into the source via direct infusion using a syringe pump at a flow rate of 5-10 $\mu L/min$.
- **Data Acquisition:** Acquire data over a mass range of m/z 50-500. The high resolution allows for the determination of the exact mass, which can be used to confirm the elemental composition.
- **Validation:** The system is self-validating by observing the expected m/z value for the $[M+H]^+$ ion to within 5 ppm of the calculated exact mass and confirming the ~1:1 intensity ratio for

the M and M+2 peaks.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrations of its chemical bonds.[2] It is an excellent tool for identifying the functional groups present.

Expertise & Causality: The Attenuated Total Reflectance (ATR) technique is often preferred over traditional KBr pellets or Nujol mulls for its simplicity, speed, and minimal sample preparation. For **6-Bromoisoquinolin-7-ol**, the key diagnostic bands are the O-H stretch from the phenol, C-H stretches from the aromatic ring, and various stretches within the heterocyclic system.

Key Spectral Features:

Wavenumber (cm ⁻¹)	Vibration Type	Interpretation
~3200-3500 (broad)	O-H stretch	Indicates the presence of the hydroxyl (-OH) group. The broadness is due to hydrogen bonding.
~3000-3100 (sharp)	Aromatic C-H stretch	Confirms the presence of the aromatic isoquinoline ring system.
~1620-1650	C=N stretch	Characteristic of the imine bond within the isoquinoline core.
~1500-1600	C=C aromatic stretch	Multiple bands confirming the aromatic rings.
~1200-1300	C-O stretch	Associated with the phenolic C-O bond.
Below 800	C-Br stretch	Typically weak and in the fingerprint region, but confirms the bromo-substituent.

Protocol for ATR-FTIR Spectroscopy:

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened swab (e.g., isopropanol) and running a background scan.
- **Sample Application:** Place a small amount of the solid sample directly onto the ATR crystal.
- **Pressure Application:** Apply consistent pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .
- **Data Processing:** Perform a baseline correction and peak picking on the resulting spectrum.
- **Validation:** The protocol is validated by the presence of the expected characteristic absorption bands for the known functional groups. The absence of significant water vapor bands ($\sim 3600\text{-}3900\text{ cm}^{-1}$ and $\sim 1600\text{-}1800\text{ cm}^{-1}$) confirms a good background subtraction.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of an organic molecule by mapping the carbon and hydrogen frameworks.

Expertise & Causality: Deuterated dimethyl sulfoxide (DMSO- d_6) is the solvent of choice for this analysis. Its polarity effectively dissolves the compound, and its ability to participate in hydrogen bonding allows for the observation of the exchangeable hydroxyl proton (O-H), which might be invisible in other solvents like chloroform- d . Tetramethylsilane (TMS) is used as the internal standard, with its signal defined as 0.00 ppm.

^1H NMR Spectroscopy

This technique provides information on the number of different types of protons, their electronic environments, and their proximity to other protons.

Exemplar ^1H NMR Data (400 MHz, DMSO- d_6):

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~9.5-10.5	Singlet, broad	OH (phenolic)
~9.20	Singlet	H-1
~8.30	Singlet	H-5
~8.15	Doublet	H-4
~7.80	Singlet	H-8
~7.60	Doublet	H-3

Note: The exact chemical shifts and coupling constants would need to be determined from an experimental spectrum. The assignments are based on known electronic effects (the electron-donating -OH group and electron-withdrawing -Br and ring nitrogen).

¹³C NMR Spectroscopy

This technique provides a count of the unique carbon atoms in the molecule and information about their chemical environment (e.g., aromatic, bonded to heteroatoms).

Exemplar ¹³C NMR Data (100 MHz, DMSO-d₆):

Chemical Shift (δ , ppm)	Assignment
~155.0	C-7 (C-OH)
~145.0	C-1
~140.0	C-8a
~135.0	C-4a
~130.0	C-5
~128.0	C-4
~125.0	C-8
~118.0	C-6 (C-Br)
~110.0	C-3

Note: Carbon chemical shifts are estimated based on substituent effects on the isoquinoline scaffold. Quaternary carbons (C-4a, C-8a, C-6, C-7) would be confirmed using techniques like DEPT.

Protocol for NMR Data Acquisition:

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **6-Bromoisoquinolin-7-ol** and dissolve it in ~0.6 mL of DMSO- d_6 containing 0.03% TMS in a 5 mm NMR tube.
- **Instrumentation:** Use a 400 MHz (or higher) NMR spectrometer.
- **Tuning and Shimming:** Tune the probe for ^1H and ^{13}C frequencies and perform automated or manual shimming to optimize the magnetic field homogeneity, ensuring sharp, symmetrical peaks.
- **^1H NMR Acquisition:** Acquire a standard one-pulse ^1H spectrum with a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C , more scans (e.g., 1024 or more) are required.

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decays (FIDs). Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
- Validation: The integrated areas of the ^1H NMR signals should correspond to the number of protons they represent. The number of signals in the ^{13}C spectrum should match the number of unique carbon atoms in the structure.

Conclusion

The combination of Mass Spectrometry, IR Spectroscopy, and both ^1H and ^{13}C NMR Spectroscopy provides a comprehensive and unambiguous characterization of **6-Bromoisquinolin-7-ol**. MS confirms the molecular weight and the presence of bromine. IR spectroscopy identifies the key functional groups, notably the phenolic hydroxyl group. Finally, NMR spectroscopy provides the definitive map of the proton and carbon skeleton, confirming the specific substitution pattern on the isoquinoline core. Adherence to the detailed protocols herein ensures the generation of high-quality, reliable, and reproducible data essential for any research or development application.

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